

# A Comprehensive Technical Guide to the Thermodynamic Properties of 3-Bromobenzylamine

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## Compound of Interest

Compound Name: 3-Bromobenzylamine

Cat. No.: B082478

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the available thermodynamic and physical data for **3-Bromobenzylamine**. While core thermodynamic properties such as enthalpy of formation, entropy, and heat capacity are not readily available in the public domain, this document compiles essential physical characteristics and outlines the experimental methodologies required for their determination. This information is critical for professionals in drug development and chemical research, where understanding the physicochemical properties of a compound is fundamental to its application and synthesis.

## Physicochemical and Thermodynamic Data

The following table summarizes the key physical properties of **3-Bromobenzylamine**. Due to a lack of experimentally determined thermodynamic data in surveyed literature, values for enthalpy of formation, entropy, and heat capacity are not included. The subsequent sections detail the experimental protocols that can be employed to determine these and other properties.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> BrN	--INVALID-LINK--
Molecular Weight	186.05 g/mol	--INVALID-LINK--
Boiling Point	244.5 °C at 760 mmHg	Guidechem
245 °C (literature)	ChemBK	
Density	1.481 g/cm <sup>3</sup>	Guidechem
1.48 g/mL	ChemicalBook	
Vapor Pressure	0.0303 mmHg at 25 °C	Guidechem
2 mmHg at 0 °C	Sigma-Aldrich	
Flash Point	104.3 °C	ChemBK
Refractive Index	1.584 - 1.586	Guidechem
pKa (Predicted)	8.77 ± 0.10	ChemicalBook
Water Solubility	Slightly soluble	ChemBK

## Experimental Protocols

Accurate determination of thermodynamic and physical properties is paramount for the successful application of chemical compounds in research and development. Below are detailed methodologies for key experimental procedures.

### Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a common and efficient technique for determining the boiling point of a small quantity of a liquid.

Apparatus:

- Thiele tube
- Thermometer

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner)
- Mineral oil or other suitable heating bath fluid

Procedure:

- A small amount of **3-Bromobenzylamine** is placed into the small test tube.
- A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.<sup>[1]</sup>
- The test tube assembly is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- The entire assembly is then placed in a Thiele tube containing mineral oil, with the side arm of the Thiele tube being heated gently.<sup>[1]</sup>
- As the temperature rises, a slow stream of bubbles will emerge from the capillary tube.
- Heating is continued until a continuous and rapid stream of bubbles is observed. The heat source is then removed.
- The liquid is allowed to cool. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.<sup>[1]</sup>

## Vapor Pressure Measurement

Several methods can be used to determine the vapor pressure of a liquid. The choice of method often depends on the pressure range of interest.

**Static Method:** This method involves placing the substance in a container, evacuating any other gases, and measuring the pressure of the vapor in equilibrium with the liquid at a specific temperature.<sup>[2]</sup>

**Knudsen Effusion Method:** This technique is suitable for measuring low vapor pressures. It involves measuring the rate of mass loss of a substance effusing through a small orifice into a vacuum. The vapor pressure can then be calculated from this rate.

**Gas Saturation (or Transpiration) Method:** In this method, an inert gas is passed through or over the liquid at a known flow rate, allowing the gas to become saturated with the vapor of the substance. The amount of vapor transported by the gas is then determined, from which the vapor pressure can be calculated.

## Calorimetry for Enthalpy Determination

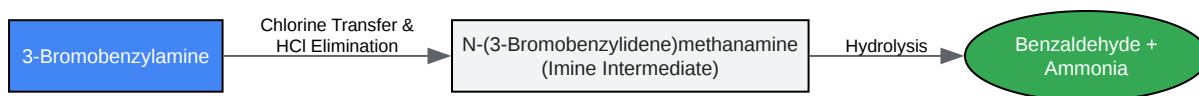
Solution calorimetry can be used as an indirect method to determine the enthalpies of vaporization and sublimation, particularly for low-volatility compounds like halogen-substituted aromatic hydrocarbons.<sup>[3]</sup><sup>[4]</sup>

General Procedure:

- The enthalpy of solution of **3-Bromobenzylamine** in a suitable solvent (e.g., benzene) is measured using a solution calorimeter.<sup>[3]</sup>
- The enthalpy of solvation is then calculated. This can be estimated using various models, including those based on molar refraction and group additivity schemes.<sup>[5]</sup>
- The enthalpy of vaporization or sublimation at a reference temperature (e.g., 298.15 K) can be derived from the relationship between the enthalpy of solution and the enthalpy of solvation.<sup>[3]</sup>

## Chemical Pathways

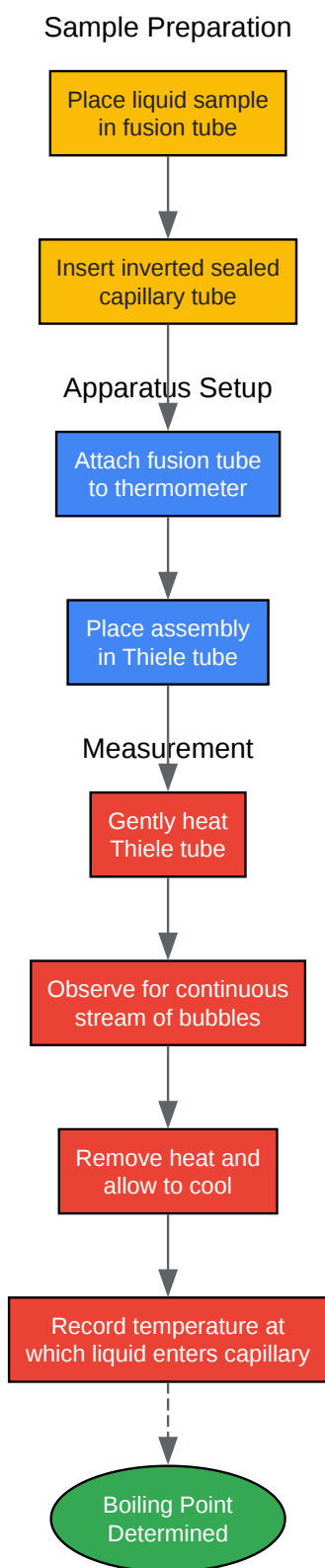
While specific biological signaling pathways involving **3-Bromobenzylamine** are not well-documented in publicly available literature, its chemical reactivity is of interest. Benzylamines, as a class of compounds, undergo various chemical transformations. One such example is their degradation during water treatment processes like chlorination. The dominant pathway involves the formation of an imine, followed by hydrolysis to an aldehyde and a lower-order amine.<sup>[6]</sup>



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Caption: Degradation pathway of a benzylamine during chlorination.

The following diagram illustrates a generalized experimental workflow for determining the boiling point of a liquid organic compound using the Thiele tube method.



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Caption: Experimental workflow for boiling point determination.

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